

Physical Properties of Pimelic Acid Monoethyl Ester: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of pimelic acid monoethyl ester (CAS No: 33018-91-6). The information is presented to support research, development, and application of this compound in various scientific fields, including drug discovery.

Core Physical Characteristics

Pimelic acid monoethyl ester, with the chemical formula C₉H₁₆O₄, is the mono-ester derivative of pimelic acid.[1] At room temperature, it exists as a clear liquid.[1] Key physical properties are summarized in the table below.



Property	Value	Source(s)
Molecular Weight	188.23 g/mol	[1]
Chemical Formula	C ₉ H ₁₆ O ₄	[1]
Physical State	Liquid	[1]
Appearance	Clear	[1]
Melting Point	10 °C	[1]
Boiling Point	182 °C at 10 mmHg	[1]
Density	No experimental data found.	
Solubility	No quantitative data found for various solvents. General solubility principles for esters suggest it is likely soluble in organic solvents like ethanol, acetone, and DMSO, with limited solubility in water.	

Experimental Protocols

Detailed methodologies for determining the key physical properties of pimelic acid monoethyl ester are outlined below. These are generalized protocols that can be adapted for specific laboratory settings.

Determination of Melting Point

The melting point of pimelic acid monoethyl ester, which is near room temperature, can be determined using a standard melting point apparatus.

Methodology:

- A small, purified sample of pimelic acid monoethyl ester is introduced into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.



- The sample is heated at a controlled rate.
- The temperature at which the solid-to-liquid phase transition begins and the temperature at
 which it is complete are recorded to establish the melting range. For a pure compound, this
 range is typically narrow.

Determination of Boiling Point

The boiling point is a critical indicator of purity and can be determined by distillation.

Methodology:

- A sample of pimelic acid monoethyl ester is placed in a distillation flask with a few boiling chips.
- The flask is connected to a condenser and a collection flask. A thermometer is positioned so
 that the bulb is just below the side arm of the distillation flask to accurately measure the
 temperature of the vapor.
- The flask is heated, and the temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. The boiling point is the constant temperature observed during the distillation of the pure liquid. Given the reported boiling point is at reduced pressure, a vacuum distillation setup would be required.

Determination of Density (Pycnometer Method)

While no specific experimental value for the density of pimelic acid monoethyl ester was found, the following protocol using a pycnometer can be employed for its determination.[2][3][4]

Methodology:

- A clean, dry pycnometer is weighed accurately (m₁).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m₂).
 The density of water at this temperature (ρ water) is known.
- The pycnometer is emptied, dried, and then filled with pimelic acid monoethyl ester at the same temperature and weighed (m₃).



• The density of the pimelic acid monoethyl ester (ρ _ester) is calculated using the following formula: ρ _ester = [(m_3 - m_1) / (m_2 - m_1)] * ρ _water

Determination of Solubility

A general protocol to determine the solubility of pimelic acid monoethyl ester in various solvents is as follows:

Methodology:

- A known volume of the desired solvent (e.g., water, ethanol, DMSO, acetone) is placed in a
 vial at a controlled temperature.
- Small, measured amounts of pimelic acid monoethyl ester are incrementally added to the solvent with constant stirring.
- The addition is stopped when a saturated solution is formed, indicated by the presence of undissolved ester.
- The total amount of ester dissolved is recorded to determine the solubility, often expressed in q/100 mL or mol/L.

Biochemical Pathway Involvement: Biotin Synthesis

Pimelic acid and its esters are crucial intermediates in the biosynthesis of biotin (Vitamin B7) in many bacteria, such as Escherichia coli and Bacillus subtilis.[3][5][6] The monoethyl ester of pimelic acid can be considered an analog to the naturally occurring pimeloyl-ACP methyl ester. The pathway involves a modification of the fatty acid synthesis machinery.

Below is a diagram illustrating the key steps in the biotin synthesis pathway starting from a malonyl-thioester, which is a precursor to the pimelate moiety.





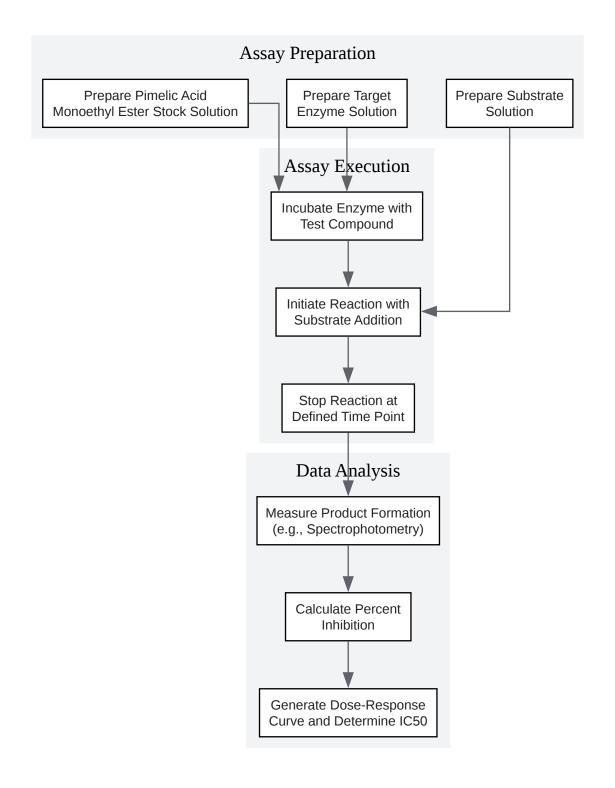
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Caption: Biotin synthesis pathway in E. coli, highlighting the formation of the pimelate moiety.

Experimental Workflow: Drug Discovery Screening

In the context of drug discovery, esters and other small molecules are often screened for their biological activity. A generalized workflow for an in vitro enzyme inhibition assay is depicted below. This workflow could be applied to test the effect of pimelic acid monoethyl ester on a target enzyme.





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Caption: Generalized workflow for an in vitro enzyme inhibition assay in drug discovery.



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